

Proper Disposal of Dimethyl Adipate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dimethyladipate

Cat. No.: B125988

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The proper disposal of dimethyl adipate is crucial for ensuring laboratory safety and environmental protection. This guide provides essential information for researchers, scientists, and drug development professionals on the appropriate handling and disposal of this chemical, in line with safety and regulatory standards.

Dimethyl adipate is recognized as being harmful to aquatic life.[1][2] Therefore, its disposal requires careful consideration to prevent environmental contamination. While it is generally not classified as a hazardous waste under US EPA guidelines (40 CFR 261.3), it is imperative to consult state and local regulations, as classifications can vary.[1][3][4]

Key Disposal and Safety Information

Proper disposal of dimethyl adipate waste should be conducted through a licensed and approved waste disposal company or plant.[1][2][5] The primary recommended disposal methods are incineration or burial in a landfill specifically licensed to accept chemical waste.[6] Whenever possible, recycling of unused or uncontaminated dimethyl adipate should be considered as a preferred option.[2][6]

Prior to disposal, it is essential to handle the material with appropriate personal protective equipment (PPE), including safety glasses, gloves, and protective clothing.[1][4][6] In case of a spill, the material should be contained using an inert absorbent material like sand or earth, collected into a suitable, labeled container, and then disposed of according to regulations.[6]

Empty containers of dimethyl adipate should be treated as the product itself and should not be reused. They must be disposed of as unused product.^[1]

Properties of Dimethyl Adipate Relevant to Disposal

The following table summarizes key quantitative data about dimethyl adipate, which is important for its safe handling and disposal.

Property	Value	Source
Molecular Formula	C8H14O4	^[1]
Molecular Weight	174.19 g/mol	^[1]
Flash Point	107°C	^[1]
Boiling Point	109-110°C (at 14 mmHg)	^[1]
Melting Point	8°C	^[1]
Ecological Toxicity	Harmful to aquatic life	^[1] ^[2]
Biodegradability	Readily biodegradable	^[2]

Spill Containment and Waste Handling Protocol

This section outlines the general procedure for managing spills and waste dimethyl adipate in a laboratory setting.

Objective: To safely contain and collect spilled dimethyl adipate and prepare it for proper disposal.

Materials:

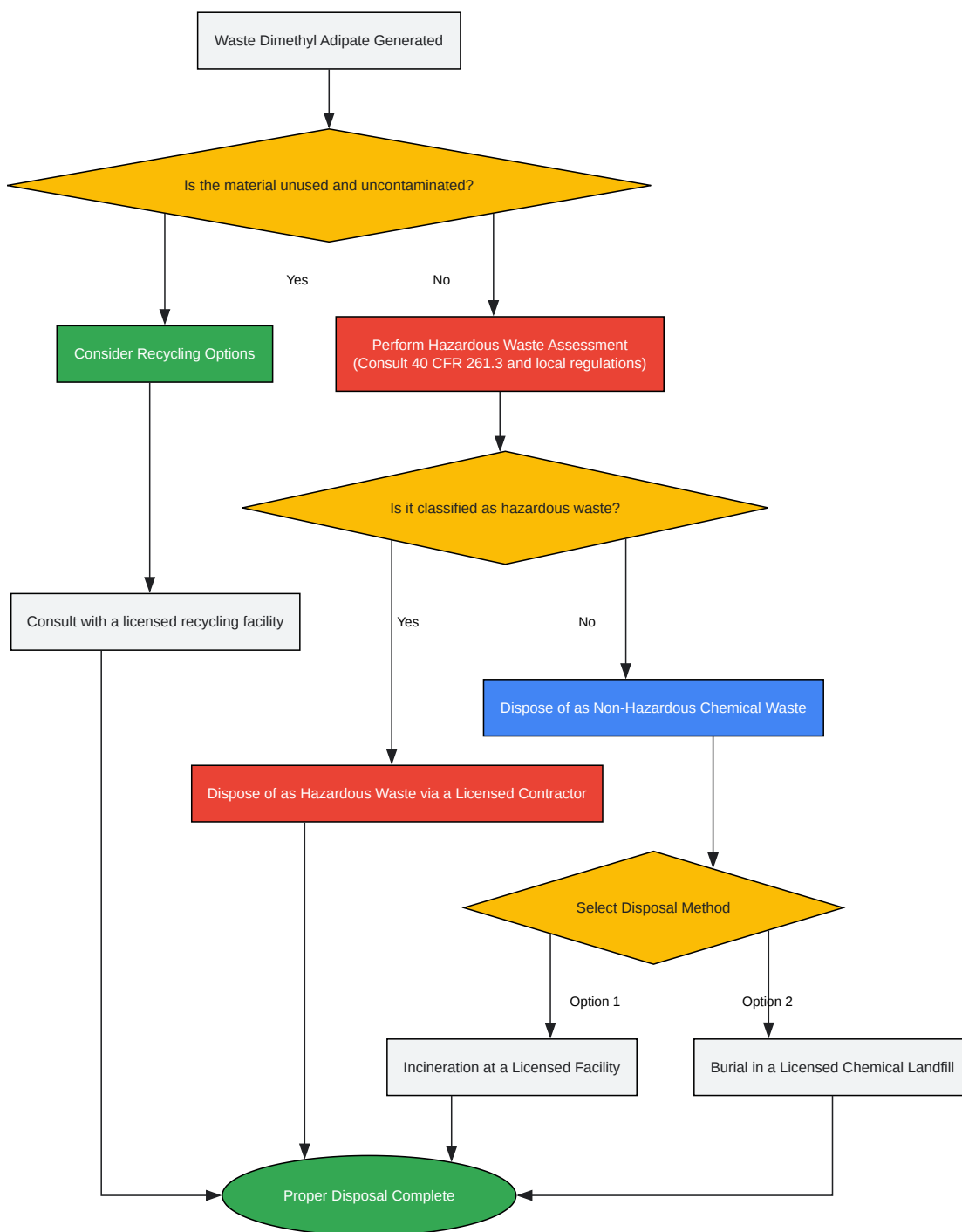
- Inert absorbent material (e.g., sand, earth, vermiculite)
- Suitable, labeled waste disposal container
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat

Procedure:

- **Ensure Safety:** Immediately alert personnel in the vicinity of the spill. Ensure adequate ventilation in the area.[1]
- **Wear PPE:** Put on all required personal protective equipment before approaching the spill.[6]
- **Contain the Spill:** Prevent the spill from spreading and from entering drains or waterways.[1]
[6] For liquid spills, surround the area with an inert absorbent material.[6]
- **Absorb and Collect:** Carefully absorb the spilled dimethyl adipate with the inert material.[6]
Once absorbed, sweep or vacuum the material and place it into a suitable, clearly labeled disposal container.[1][6]
- **Clean the Area:** Decontaminate the spill area after the waste has been collected. Wash the area to prevent runoff into drains.[6]
- **Dispose of Waste:** Seal the waste container and store it in a designated, safe area until it can be collected by a licensed waste disposal contractor.[2]
- **Decontaminate PPE:** All protective clothing and equipment should be decontaminated and laundered before reuse.[6]

Dimethyl Adipate Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of dimethyl adipate.



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References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. chemicalds.com [chemicalds.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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